

# 4-Amino-2-bromophenol physical characteristics

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## Compound of Interest

Compound Name: 4-Amino-2-bromophenol

Cat. No.: B112063

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## An In-depth Technical Guide to the Physical Characteristics of 4-Amino-2-bromophenol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the core physical properties of **4-Amino-2-bromophenol**, a compound of interest in various synthetic and pharmaceutical applications.

## Core Physical and Chemical Properties

**4-Amino-2-bromophenol**, with the CAS number 16750-67-7, is an aromatic compound containing amino, bromo, and hydroxyl functional groups attached to a benzene ring.<sup>[1][2]</sup> Its chemical structure influences its physical properties and reactivity.

Molecular Formula: C<sub>6</sub>H<sub>6</sub>BrNO<sup>[1][3]</sup>

Molecular Weight: 188.02 g/mol <sup>[1][3][4]</sup>

The physical characteristics of **4-Amino-2-bromophenol** are summarized in the table below. It is important to note that some reported values in the literature show slight variations, which is common for chemical data from different sources. The data presented here represents a consolidation of available information.

Physical Property	Value	Source(s)
Appearance	White to gray to brown powder or crystals.[1][5]	[1][5]
Melting Point	163 - 165 °C (may decompose).[1][5]	[1][5]
Boiling Point	288.9 ± 25.0 °C (Predicted).[1]	[1]
Density	1.768 ± 0.06 g/cm <sup>3</sup> (Predicted).[1]	[1]
Solubility	Very slightly soluble in Methanol.[1] Some sources state it is soluble in water.[2]	[1][2]
pKa	8.69 ± 0.18 (Predicted).[1]	[1]
Flash Point	128.5 °C.[1]	[1]
Refractive Index	1.677.[1]	[1]
Vapor Pressure	0.001 mmHg at 25 °C.[1]	[1]
Maximum Wavelength (λ <sub>max</sub> )	279 nm (in H <sub>2</sub> SO <sub>4</sub> aq.).[1][5]	[1][5]

## Experimental Protocols

Accurate determination of physical properties is crucial for the reliable use of a chemical compound in research and development. The following are generalized experimental protocols for determining key physical characteristics.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting point range typically indicates a high degree of purity.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **4-Amino-2-bromophenol** is packed into a capillary tube to a height of 2-3 mm.[6][7]

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, alongside a calibrated thermometer.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.<sup>[6]</sup>
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.<sup>[8]</sup>

## Solubility Determination (Shake-Flask Method)

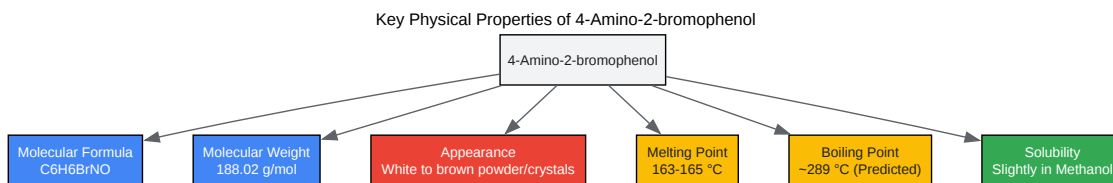
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The shake-flask method is a common technique for determining the equilibrium solubility of a compound.<sup>[9]</sup>

Methodology:

- **System Preparation:** An excess amount of **4-Amino-2-bromophenol** is added to a known volume of the solvent (e.g., methanol, water) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., in a shaker bath) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached.<sup>[9]</sup>
- **Phase Separation:** After equilibration, the suspension is allowed to stand, and the undissolved solid is separated from the saturated solution by centrifugation or filtration.
- **Analysis:** The concentration of **4-Amino-2-bromophenol** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).<sup>[10]</sup>

## Visualizations

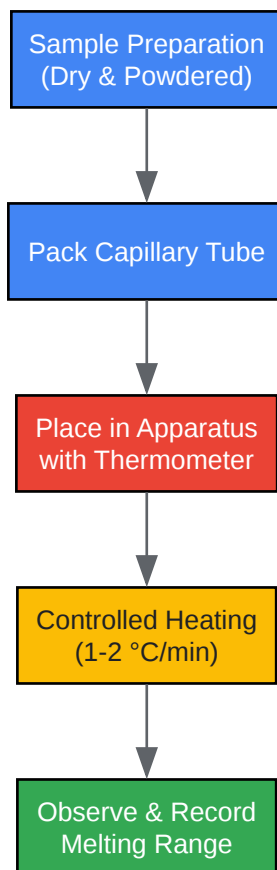
To better illustrate the relationships between the core physical properties and a typical experimental workflow, the following diagrams are provided.



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Caption: Logical relationship of **4-Amino-2-bromophenol**'s core physical properties.

## Workflow for Melting Point Determination



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Caption: A standard experimental workflow for determining the melting point of a solid.

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